

Comparative study of different synthetic routes to 5-Nitrobenzo[d]isothiazol-3-amine

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Compound of Interest

Compound Name: 5-Nitrobenzo[d]isothiazol-3-amine

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A Comparative Analysis of Synthetic Pathways to 5-Nitrobenzo[d]isothiazol-3-amine

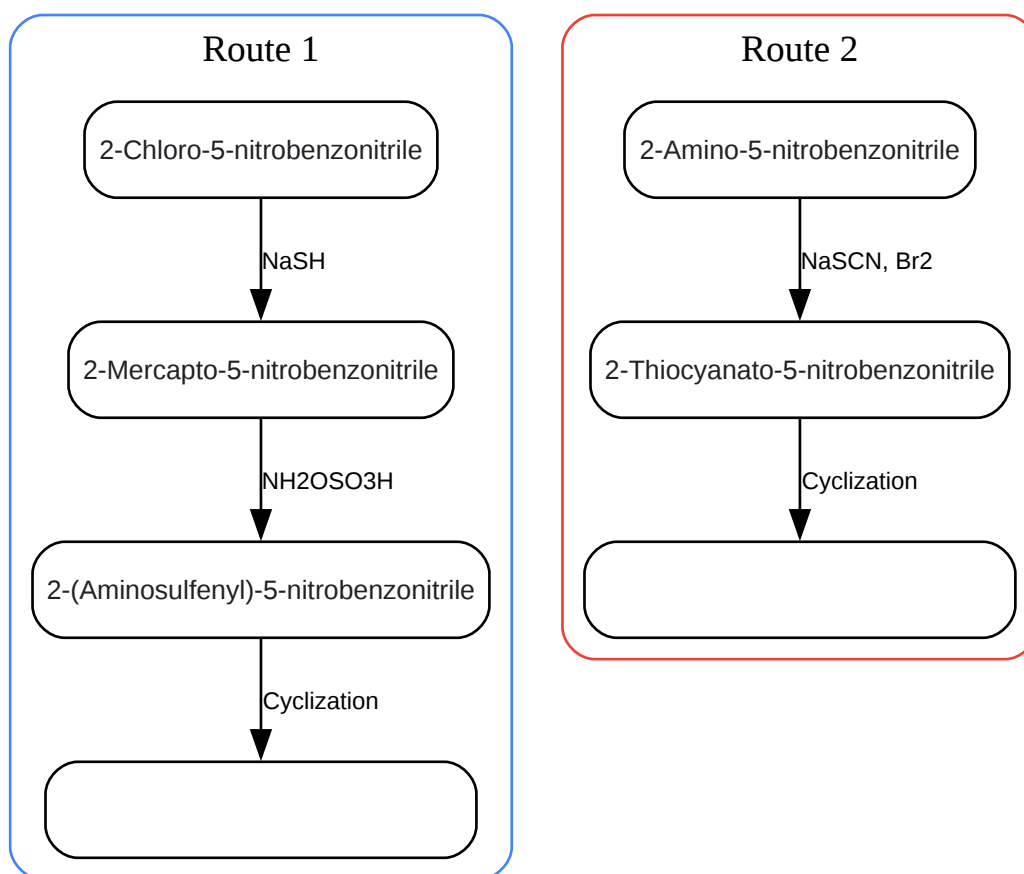
For researchers and professionals in drug development and organic synthesis, the efficient construction of heterocyclic scaffolds is a critical endeavor. **5-Nitrobenzo[d]isothiazol-3-amine**, a molecule of interest for its potential applications in medicinal chemistry, can be synthesized through various routes. This guide provides a comparative overview of two prominent synthetic pathways, offering detailed experimental protocols, quantitative data, and a logical workflow to aid in the selection of the most suitable method.

At a Glance: Comparison of Synthetic Routes

Parameter	Route 1: From 2-Chloro-5-nitrobenzonitrile	Route 2: From 2-Amino-5-nitrobenzonitrile
Starting Material	2-Chloro-5-nitrobenzonitrile	2-Amino-5-nitrobenzonitrile
Key Intermediates	2-Mercapto-5-nitrobenzonitrile, 2-(Aminosulfonyl)-5-nitrobenzonitrile	2-Thiocyanato-5-nitrobenzonitrile
Overall Yield	Moderate	Good
Reaction Steps	3	2
Reagents	Sodium hydrosulfide, Hydroxylamine-O-sulfonic acid	Sodium thiocyanate, Bromine
Advantages	Utilizes a readily available starting material.	Fewer synthetic steps, potentially higher overall yield.
Disadvantages	Multi-step process, involves handling of potentially malodorous thiols.	Requires the synthesis of the thiocyanate intermediate.

Visualizing the Synthetic Pathways

The logical flow of the two synthetic routes can be visualized as follows:



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